

2-Chloro-4-methylbenzothiazole molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-methylbenzothiazole

Cat. No.: B148543

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An In-Depth Technical Guide on 2-Chloro-4-methylbenzothiazole

This guide provides comprehensive information on the chemical properties of **2-Chloro-4-methylbenzothiazole**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

2-Chloro-4-methylbenzothiazole is a heterocyclic organic compound. Its fundamental chemical properties, including molecular weight and formula, are crucial for its application in scientific research and synthesis. The CAS number for this compound is 3622-32-0[1][2][3].

Quantitative Chemical Properties

The molecular formula and weight are key identifiers for any chemical compound. This data is essential for stoichiometric calculations in chemical reactions and for the characterization of the substance.

Property	Value
Molecular Formula	C8H6ClNS[1][2][4]
Molecular Weight	183.66 g/mol [1][2][3][5][6][7]

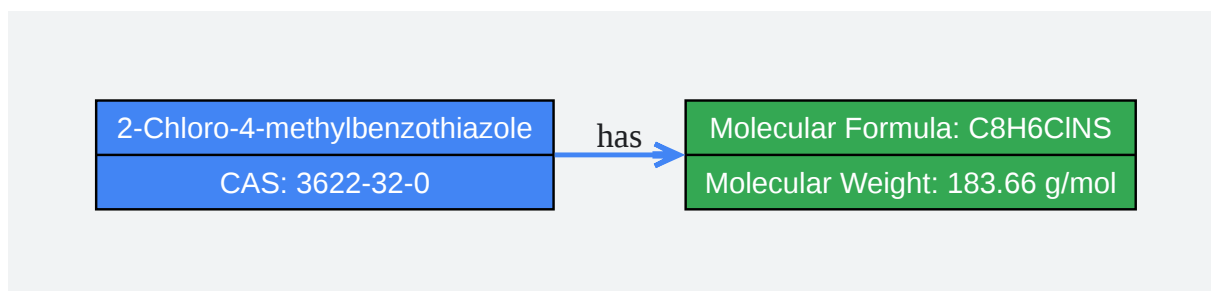
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Chloro-4-methylbenzothiazole** are proprietary and specific to individual research labs and chemical suppliers. However, a general workflow for its characterization would typically involve:

- **Synthesis Verification:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) would be employed to confirm the structure and purity of the synthesized compound.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) is a standard method to determine the purity of the compound, often reported as a percentage (e.g., 98% purity)[4].
- **Physical Characterization:** Measurement of physical constants like melting point and boiling point would be conducted using standard laboratory apparatus.

Visualizing Chemical Identity

To illustrate the relationship between the compound's name and its fundamental properties, the following diagram is provided.



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Chemical Identity of **2-Chloro-4-methylbenzothiazole**.

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